

# Essential Safety and Operational Planning for Handling TS 155-2

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## Compound of Interest

Compound Name: TS 155-2  
Cat. No.: B10769676

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Disclaimer: This document provides essential safety and logistical information for handling **TS 155-2** based on general best practices for potent, biologically active compounds in a laboratory setting. A comprehensive, substance-specific Safety Data Sheet (SDS) for **TS 155-2** was not publicly available at the time of writing. Researchers, scientists, and drug development professionals must consult the manufacturer-provided SDS and their institution's safety protocols before handling this substance.

**TS 155-2**, also known as JBIR-100, is a macrocyclic lactone derived from *Streptomyces* species.<sup>[1][2]</sup> It is recognized as an inhibitor of thrombin-stimulated calcium entry into cells and is investigated for its potential antihypertensive, anti-platelet, anti-ischemic, and anti-inflammatory properties.<sup>[1][2][3]</sup> Due to its biological activity and the limited availability of comprehensive toxicity data, **TS 155-2** should be handled with care as a potentially hazardous compound. This guide provides a framework for its safe use and disposal.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the final and critical barrier in preventing exposure to hazardous substances, following the hierarchy of controls which prioritizes elimination,

substitution, engineering controls (e.g., fume hoods), and administrative controls. For handling **TS 155-2**, a risk assessment should be conducted to determine the appropriate level of PPE.

Summary of Recommended Personal Protective Equipment

| PPE Category            | Specification  | Rationale   |
|-------------------------|--|---|
| Hand Protection         | <p>Double-gloving with disposable, chemical-resistant nitrile gloves is recommended. The outer glove should be changed immediately upon contamination. For tasks with a higher risk of splashes or when handling larger quantities, consider using a more robust glove material with known resistance to the solvent being used.</p> | <p>Protects against skin contact and absorption. Double-gloving provides an additional layer of protection in case the outer glove is breached.</p>                         |
| Eye and Face Protection | <p>Chemical splash goggles that meet ANSI Z87.1 standards are mandatory. A face shield should be worn over the goggles when there is a significant risk of splashes, such as during the preparation of stock solutions or when handling larger volumes.</p>  | <p>Protects the eyes and face from splashes of the compound or solvents. Safety glasses with side shields do not provide adequate protection against chemical splashes.</p> |
| Body Protection         | <p>A disposable, back-fastening gown made of a low-permeability fabric should be worn. Long sleeves with tight-fitting cuffs are essential. For procedures with a high risk of contamination, consider a disposable coverall. A standard lab coat is the minimum requirement for low-risk activities.</p>                            | <p>Prevents contamination of personal clothing and skin. Disposable gowns are preferred to avoid cross-contamination and the need for specialized laundering.</p>           |
| Respiratory Protection  | <p>Respiratory protection is generally not required when</p>   | <p>Protects against the inhalation of aerosols or fine powders.</p>   |

handling small quantities in a properly functioning chemical fume hood. If there is a risk of aerosol generation outside of a containment device, or if the substance is handled as a powder, a NIOSH-approved respirator (e.g., an N95 or higher) may be necessary. A full respiratory protection program, including fit testing and training, is required for respirator use.

The need for respiratory protection should be determined by a formal risk assessment.

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|                 |   |   |
|-----------------|---|---|
| Foot Protection | Fully enclosed, chemical-resistant footwear is required in the laboratory at all times. Disposable shoe covers may be used for added protection in designated handling areas. | Protects the feet from spills and dropped objects. Open-toed shoes are strictly prohibited in a laboratory setting. |
|-----------------|---|---|

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## Experimental Protocols: Handling and Disposal

**Receiving and Storage:** Upon receipt, inspect the package for any signs of damage or leakage. Personnel involved in unpacking should wear appropriate PPE, including gloves and a lab coat. The primary container should be wiped down before being moved to its designated storage location. **TS 155-2** should be stored at -20°C, as recommended by suppliers.

**Preparation of Stock Solutions:** All handling of solid **TS 155-2** and preparation of stock solutions should be conducted in a certified chemical fume hood to minimize the risk of inhalation. A designated and clearly labeled area for handling potent compounds should be used. Before starting, ensure that a chemical spill kit and waste containers are readily accessible.

**Step-by-Step Procedure for Preparing a Stock Solution:**

- Gather all necessary materials: This includes the vial of **TS 155-2**, the appropriate solvent (e.g., DMSO, ethanol, methanol), volumetric flasks, pipettes, and waste containers.
- Don the required PPE: At a minimum, this includes a lab coat, chemical splash goggles, and double nitrile gloves.
- Perform all manipulations within a chemical fume hood: This provides primary containment.
- Carefully open the vial containing the solid compound: Avoid generating dust.
- Add the solvent to the vial to dissolve the compound: Cap the vial and mix gently.
- Transfer the solution to a volumetric flask for final dilution if necessary.
- Clearly label the stock solution container: Include the compound name, concentration, solvent, date of preparation, and your initials.
- Wipe down all surfaces and equipment that may have come into contact with the compound using an appropriate deactivating solution or soap and water.
- Dispose of all contaminated disposables in a designated hazardous waste container.

Administration in In Vitro and In Vivo Experiments: When administering **TS 155-2** in experimental systems, appropriate PPE must be worn. Use Luer-lock syringes and needleless systems whenever possible to minimize the risk of sharps injuries and aerosol generation. All animal handling and dosing should be performed in accordance with approved institutional animal care and use committee (IACUC) protocols and may require additional containment, such as a biological safety cabinet.

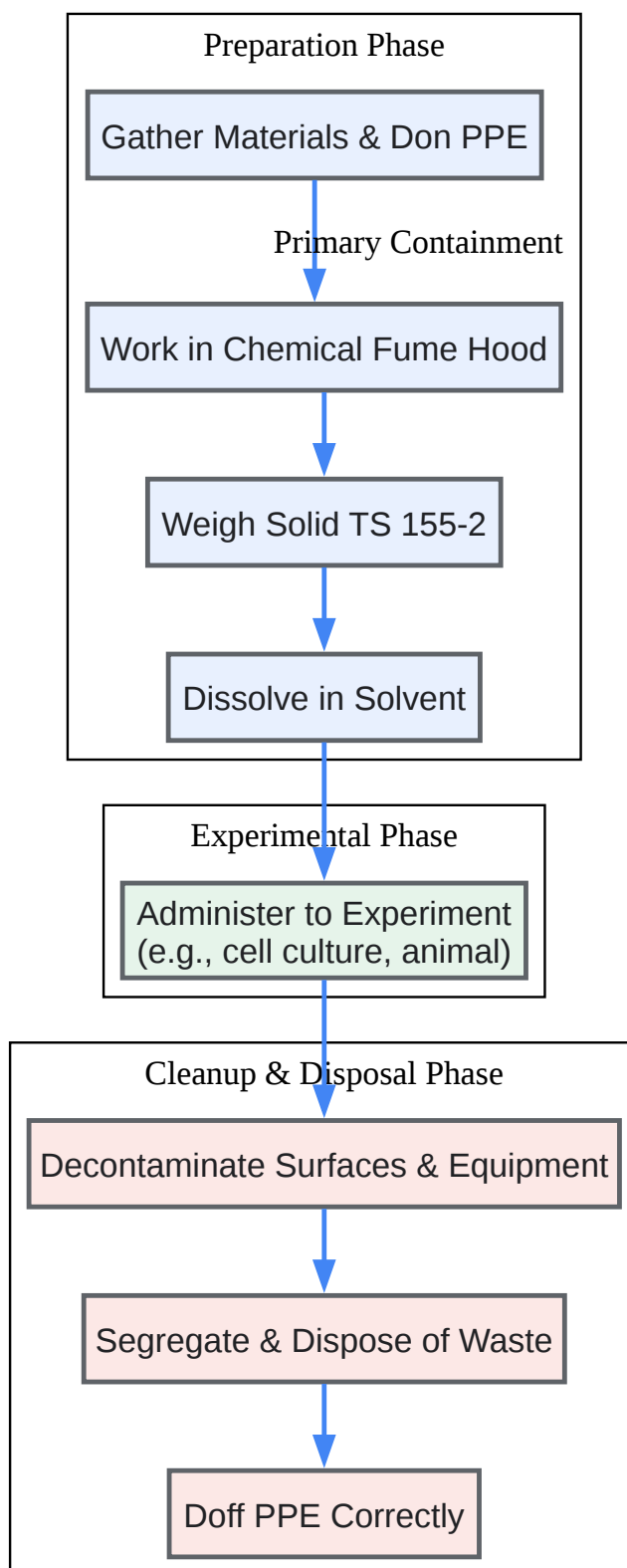
Decontamination and Disposal Plan: All materials that come into contact with **TS 155-2**, including pipette tips, tubes, gloves, and gowns, should be considered hazardous waste.

- Solid Waste: Collect all contaminated solid waste in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Collect all contaminated liquid waste in a sealed, chemical-resistant container. Do not dispose of solutions containing **TS 155-2** down the drain.

- **Decontamination:** Decontaminate all work surfaces and equipment after use. A solution of detergent and water is generally effective for initial cleaning, followed by a rinse with 70% ethanol. For spills, follow your institution's specific spill cleanup procedures.
- **Waste Disposal:** All hazardous waste must be disposed of through your institution's environmental health and safety office in accordance with local, state, and federal regulations.

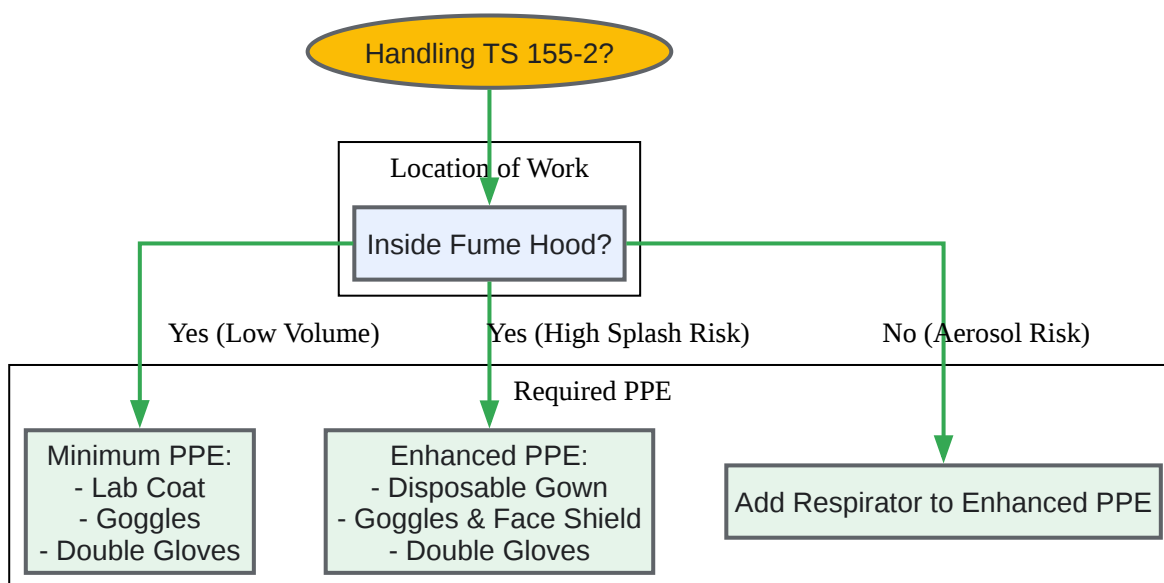
## Visualized Workflow and Logical Relationships

The following diagrams illustrate the key workflows for safely handling **TS 155-2**.



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Caption: Workflow for handling **TS 155-2** from preparation to disposal.



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Caption: Decision tree for selecting appropriate PPE for **TS 155-2**.

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## References

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